

Application Notes and Protocols for Subcutaneous Administration of CJC-1295 in Mice

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Compound of Interest

Compound Name: SB-1295
Cat. No.: B15137770

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These application notes provide a comprehensive guide to the subcutaneous administration of the synthetic Growth Hormone-Releasing Hormone (GHRH) analog, CJC-1295, in mouse models. The following protocols and data are intended for preclinical research purposes.

Introduction

CJC-1295 is a long-acting GHRH analog that stimulates the pituitary gland to release growth hormone.[1][2] Its extended half-life, achieved through the Drug Affinity Complex (DAC) technology which allows it to bind to albumin, makes it a subject of interest for studies on growth, metabolism, and tissue repair.[3][4] Unlike direct growth hormone administration, CJC-1295 promotes a pulsatile release of GH, mimicking the body's natural secretion patterns.[5][6] [7] This document outlines the necessary protocols for its preparation, administration in mice, and summarizes key experimental data from published studies.

Data Presentation

The following tables summarize quantitative data from a key study investigating the effects of subcutaneous CJC-1295 administration in GHRH knockout (GHRHKO) mice.

Table 1: Study Design for CJC-1295 Administration in GHRHKO Mice[8][9][10]

Parameter	Description
Animal Model	GHRH knockout (GHRHKO) mice
Age of Mice	1-week-old at the start of treatment
Treatment Groups	1. Placebo-treated GHRHKO mice 2. 2 µg CJC-1295 every 24 hours 3. 2 µg CJC-1295 every 48 hours 4. 2 µg CJC-1295 every 72 hours 5. Heterozygous GHRHKO mice (controls)
Route of Administration	Subcutaneous injection
Duration of Treatment	5 weeks

Table 2: Effects of CJC-1295 on Body Weight and Length in GHRHKO Mice[4][8][9]

Treatment Group	Outcome on Body Weight	Outcome on Body Length
2 µg CJC-1295 every 24h	Normalized body weight, comparable to heterozygous controls.	Normalized body length, comparable to heterozygous controls.
2 µg CJC-1295 every 48h	Higher body weight than placebo-treated animals, but without full growth normalization.	Higher body length than placebo-treated animals, but without full growth normalization.
2 µg CJC-1295 every 72h	Higher body weight than placebo-treated animals, but without full growth normalization.	Higher body length than placebo-treated animals, but without full growth normalization.

Table 3: Effects of CJC-1295 on Bone Growth and Body Composition in GHRHKO Mice[4][8][9]

Treatment Group	Femur and Tibia Length	Relative Lean Mass and Subcutaneous Fat Mass
2 µg CJC-1295 every 24h	Normal	Normal
2 µg CJC-1295 every 48h	Normal	Normal
2 µg CJC-1295 every 72h	Not fully normalized	Normal

Table 4: Effects of CJC-1295 on Pituitary RNA and GH mRNA[10]

Treatment Group	Total Pituitary RNA Increase (compared to placebo)	GH mRNA Increase (compared to placebo)
2 µg CJC-1295 every 24h	13-fold	11-fold
2 µg CJC-1295 every 48h	9-fold	8-fold
2 µg CJC-1295 every 72h	7-fold	6-fold

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized CJC-1295

This protocol details the steps for reconstituting lyophilized CJC-1295 powder for experimental use.

Materials:

- Vial of lyophilized CJC-1295
- Bacteriostatic water for injection (0.9% benzyl alcohol)
- Sterile syringes (e.g., 1 mL or 3 mL)
- Sterile needles (e.g., 21G for reconstitution, 25-27G for administration)
- Alcohol swabs

- Sterile, empty vials for aliquots (optional)

Procedure:

- Preparation: Allow the lyophilized CJC-1295 vial and bacteriostatic water to come to room temperature.
- Sterilization: Clean the rubber stoppers of both vials with an alcohol swab and allow them to air dry.
- Solvent Withdrawal: Using a sterile syringe, draw up the desired volume of bacteriostatic water. The volume will depend on the desired final concentration. For example, adding 1.0 mL of bacteriostatic water to a 2 mg vial of CJC-1295 will result in a concentration of 2 mg/mL.[3]
- Reconstitution: Slowly inject the bacteriostatic water into the CJC-1295 vial, directing the stream against the side of the vial to avoid foaming.
- Dissolution: Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously, as this can damage the peptide.
- Storage:
 - Before Reconstitution: Store lyophilized CJC-1295 in a refrigerator. It can remain stable for 1-2 years under proper refrigeration.
 - After Reconstitution: Store the reconstituted solution in a refrigerator at 2-8°C, protected from light.[3] Reconstituted peptides are generally stable for 2-4 weeks when refrigerated. For longer-term storage, it is recommended to create single-use aliquots and store them frozen at -20°C. Avoid repeated freeze-thaw cycles.

Protocol 2: Subcutaneous Administration of CJC-1295 in Mice

This protocol provides a step-by-step guide for the subcutaneous injection of CJC-1295 in mice. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Reconstituted CJC-1295 solution
- Sterile insulin syringes or 0.5-3 mL syringes with 25-27G needles
- Mouse restraint device (optional)
- 70% isopropyl alcohol and gauze (optional)
- Sharps container

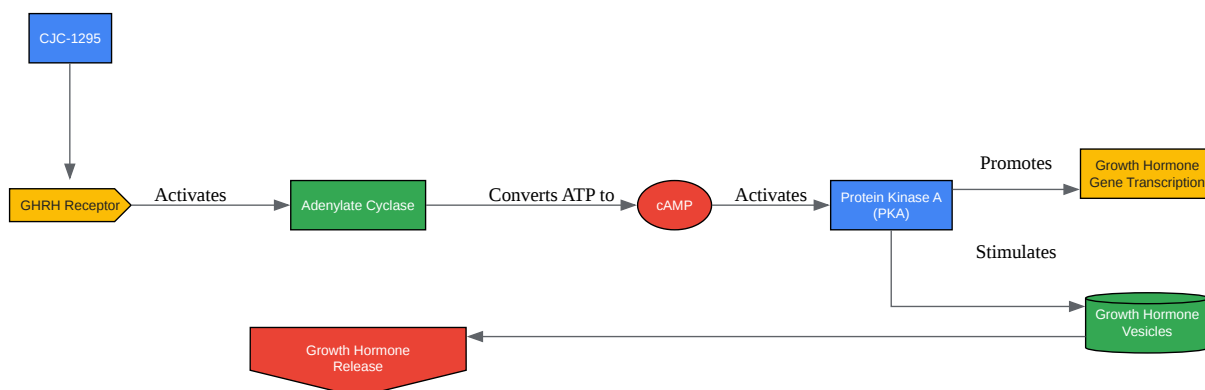
Procedure:

- Animal Restraint:
 - Manually restrain the mouse by grasping the loose skin over the shoulders ("scruffing") with your non-dominant hand. This will create a "tent" of skin.[\[1\]](#)[\[8\]](#) Ensure a firm but gentle grip to prevent injury to the animal.
- Injection Site Selection:
 - The preferred site for subcutaneous injection is the loose skin over the neck and shoulder area (scruff).[\[8\]](#)
 - An alternative site is the flank, injecting into the loose skin overlying the upper thigh and lower back.[\[8\]](#)
- Injection:
 - With your dominant hand, insert the needle (bevel facing up) into the base of the skin tent, parallel to the body.[\[1\]](#)[\[5\]](#)
 - Gently pull back on the plunger to ensure you have not entered a blood vessel (negative pressure). If blood appears in the syringe hub, withdraw the needle and try a new site with a fresh needle and syringe.[\[1\]](#)
 - Slowly and steadily inject the calculated volume of the CJC-1295 solution.

- Post-Injection:
 - Withdraw the needle and gently apply pressure to the injection site with a sterile gauze pad if necessary.
 - Return the mouse to its cage and monitor for any adverse reactions.
 - Dispose of the syringe and needle in a designated sharps container.

Visualizations

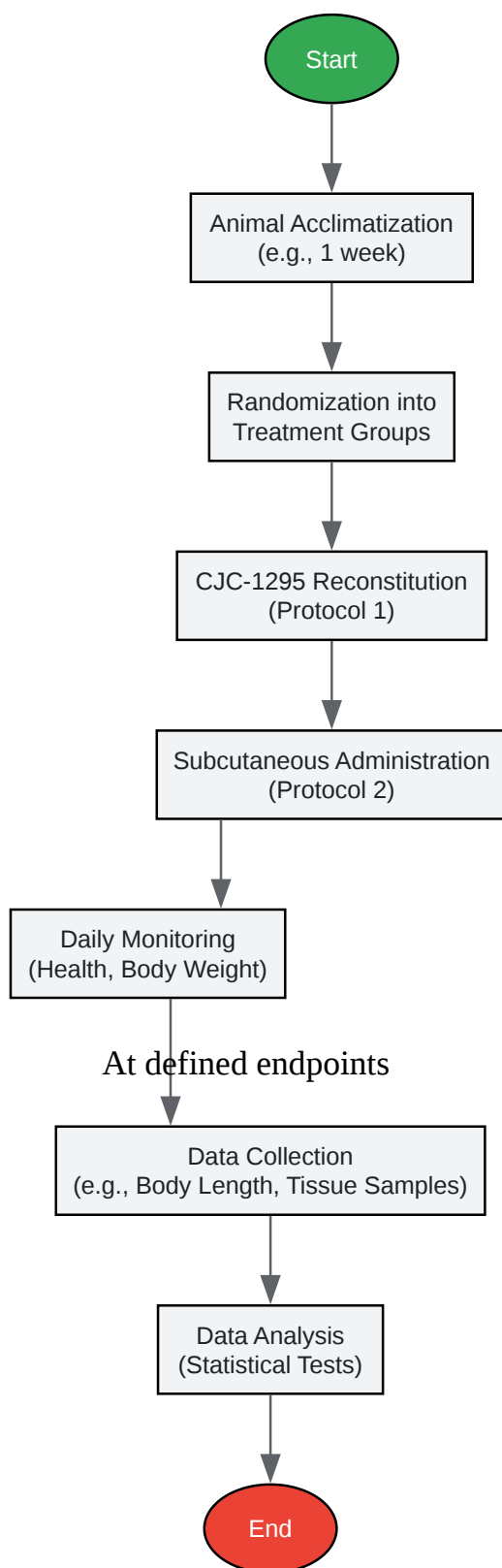
Signaling Pathway of CJC-1295



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Caption: Signaling cascade of CJC-1295 in a pituitary somatotroph cell.

Experimental Workflow for Subcutaneous Administration of CJC-1295 in Mice



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Caption: Experimental workflow for a typical CJC-1295 study in mice.

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References

- [1. animalcare.ubc.ca](http://animalcare.ubc.ca) [animalcare.ubc.ca]
- [2. Subcutaneous Injection in Mice | Animals in Science](#) [queensu.ca]
- [3. peptidedosages.com](http://peptidedosages.com) [peptidedosages.com]
- [4. lotilabs.com](http://lotilabs.com) [lotilabs.com]
- [5. Video: Compound Administration in Rodents- Injection Techniques](#) [jove.com]
- [6. researchgate.net](http://researchgate.net) [researchgate.net]
- [7. journals.physiology.org](http://journals.physiology.org) [journals.physiology.org]
- [8. urmc.rochester.edu](http://urmc.rochester.edu) [urmc.rochester.edu]
- [9. peptidedosages.com](http://peptidedosages.com) [peptidedosages.com]
- [10. Once-daily administration of CJC-1295, a long-acting growth hormone-releasing hormone \(GHRH\) analog, normalizes growth in the GHRH knockout mouse - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Subcutaneous Administration of CJC-1295 in Mice]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15137770/docs#application-notes-and-protocols-for-subcutaneous-administration-of-cjc-1295-in-mice>]

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